

Identifying "Red 12": A Multifaceted Chemical Identity

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Compound of Interest

Compound Name:	Red 12
CAS No.:	1342-76-3
Cat. No.:	B1172338

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The term "**Red 12**" is not a unique identifier for a single chemical substance. Instead, it is a descriptor used for several distinct chemical compounds, each with its own unique properties and applications. For researchers, scientists, and drug development professionals, it is crucial to distinguish between these substances to ensure the accuracy and relevance of scientific data. This guide provides an overview of the primary chemical entities associated with the "**Red 12**" designation to aid in precise identification.

The most prominent compounds referred to as "**Red 12**" fall into the categories of pigments and dyes, each with a specific Colour Index (C.I.) name and number. These include C.I. Pigment **Red 12**, C.I. Basic **Red 12**, and the delisted D&C Red No. 12.

C.I. Pigment Red 12

Also known by trade names such as Permanent Bordeaux FRR, C.I. Pigment **Red 12** is a synthetic organic pigment.^{[1][2]} As a monoazo pigment, its chemical structure is characterized by a single azo group (-N=N-).^{[1][2]} This compound is primarily utilized for its coloring properties in paints and printing inks.^{[1][2]}

Key Chemical Identifiers for C.I. Pigment **Red 12**:

- CAS Number: 6410-32-8[1][2]
- Molecular Formula: C₂₅H₂₀N₄O₄[1][2]
- C.I. Number: 12385[1]

C.I. Basic Red 12

C.I. Basic **Red 12** is a cationic dye belonging to the methine class.[3] Unlike pigments, dyes are soluble and are used to impart color to substrates like textiles, paper, and leather.[3][4]

Key Chemical Identifiers for C.I. Basic **Red 12**:

- CAS Number: 6320-14-5[3][4]
- Molecular Formula: C₂₅H₂₉ClN₂[3]
- C.I. Number: 48070[3]

D&C Red No. 12

D&C Red No. 12 was a color additive that has been delisted for use in drugs and cosmetics by regulatory bodies.[5] Its previous use in these applications means it may be of interest in historical toxicological or regulatory studies.

Key Chemical Identifiers for D&C Red No. 12:

- CAS Number: 1103-38-4[5]

Other Formulations

The term "**Red 12**" can also appear in the context of commercial product names, such as "Red Line Two-Cycle Racing Oil 40603-12," which are formulations and not single chemical entities.[6] Additionally, other red dyes and pigments with different numerical designations exist, such as Toluidine Red (C.I. 12120), which is used in cosmetics.[7][8][9]

To proceed with an in-depth technical guide, a more specific chemical identifier is necessary. Researchers and scientists are encouraged to use the Chemical Abstracts Service (CAS) number for unambiguous identification of the chemical of interest.

To receive a detailed technical guide, please specify the chemical of interest by providing its CAS number or a more complete chemical name (e.g., C.I. Pigment **Red 12**). This will allow for the compilation of accurate and relevant data, including chemical structure, properties, experimental protocols, and signaling pathways where applicable.

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